

Application Notes and Protocols: Preparation of a Saturated Sodium Rhodizonate Solution

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Compound of Interest

Compound Name: Sodium rhodizonate

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Introduction

Sodium rhodizonate is a chemical indicator used in analytical chemistry, particularly for the colorimetric detection of heavy metals such as lead and barium.^{[1][2][3]} Its application is prominent in forensic science for detecting gunshot residue, where it can identify the presence of lead.^{[1][2][4]} The efficacy of the **sodium rhodizonate** test is highly dependent on the proper preparation of the reagent solution. Aqueous solutions of **sodium rhodizonate** are known to be unstable and must be freshly prepared for use.^{[5][6][7]} This document provides a detailed protocol for the preparation of a saturated **sodium rhodizonate** solution, along with information on its stability and storage.

Quantitative Data Summary

For reproducible results, understanding the solubility and stability of **sodium rhodizonate** is crucial. The following table summarizes key quantitative data related to the preparation of its saturated solution.

Parameter	Value	Conditions	Source(s)
Solubility in Water	0.4 g / 100 mL	Aqueous solution	[8]
pH for Enhanced Stability	< 3	Aqueous solution	[8][9]
Half-life of Aqueous Solution	~ 1 hour	Standard aqueous solution	[1][8][10]
Half-life of Acidified Solution (pH < 3)	~ 10 hours	Acidified aqueous solution	[8][9]
Recommended pH for Lead Detection	2.8	Using a tartrate buffer	[1][2][8][9]

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for preparing a saturated **sodium rhodizonate** solution.

Materials and Equipment

- **Sodium Rhodizonate** ($C_6Na_2O_6$), solid powder
- Distilled or deionized water
- Glass beaker
- Glass stirring rod
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol for Preparing a Saturated Aqueous Solution

This protocol is suitable for general applications where the solution will be used immediately.

- Safety First: Don appropriate PPE, including safety goggles, gloves, and a lab coat before handling any chemicals.[4]

- **Measure Water:** Pour a desired volume of distilled or deionized water into a clean glass beaker.
- **Add Sodium Rhodizonate:** Add a small amount of **sodium rhodizonate** powder to the water.
- **Dissolve:** Stir the mixture with a glass stirring rod until the powder is dissolved. The solution will develop a color ranging from orange to dark tea.[\[10\]](#)[\[11\]](#)
- **Saturate the Solution:** Continue adding small portions of **sodium rhodizonate** powder and stirring until a small amount of undissolved powder remains at the bottom of the beaker.[\[4\]](#)
[\[10\]](#) This indicates that the solution is saturated.
- **Immediate Use:** The saturated solution is now ready for immediate use. Due to its instability, it is recommended to prepare only the amount needed for the experiment at hand.[\[4\]](#)[\[6\]](#) The solution is typically effective for about one hour.[\[1\]](#)[\[10\]](#)

Protocol for Preparing a Stabilized Acidified Solution

For applications requiring a longer working time, the stability of the solution can be enhanced by acidification.

- **Prepare Tartrate Buffer (pH 2.8):** Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled or deionized water.[\[1\]](#)[\[10\]](#)[\[11\]](#) A hot plate and magnetic stirrer can be used to expedite the dissolution.[\[4\]](#)[\[10\]](#)
- **Prepare Saturated Solution in Buffer:** Instead of distilled water, use the prepared tartrate buffer to create the saturated **sodium rhodizonate** solution by following steps 3-5 of the aqueous solution protocol. Dissolving the **sodium rhodizonate** directly in the buffer will increase the half-life of the solution to approximately ten hours.[\[8\]](#)[\[9\]](#)

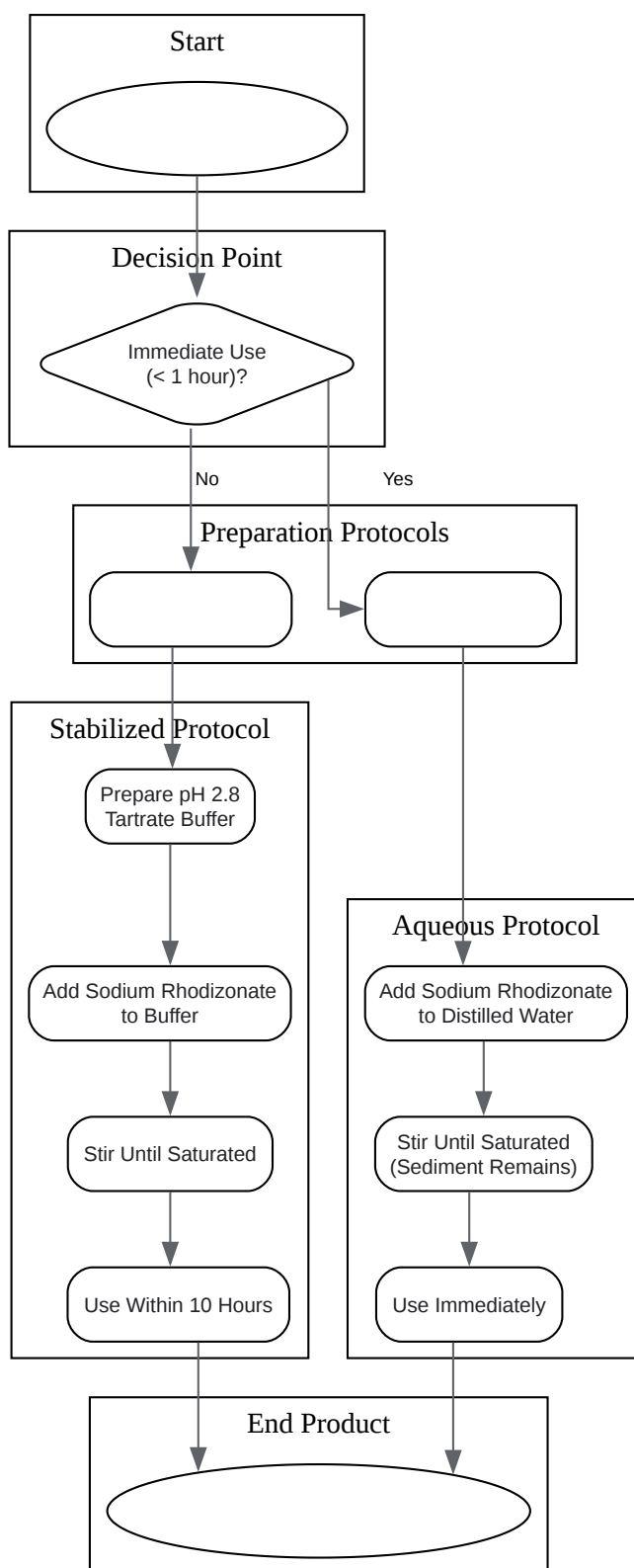
Storage and Stability

- **Solid Sodium Rhodizonate:** The solid, dry powder is stable and should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and heat.[\[6\]](#)[\[12\]](#)

- Aqueous Solution: The aqueous solution is highly unstable and should be freshly prepared before each use.^{[5][6][7]} Any unused solution should be disposed of properly and not stored.^[11]
- Acidified Solution: While more stable than the simple aqueous solution, the acidified solution should ideally be used within the same day for best results.

Visualizing the Workflow

The following diagram illustrates the decision-making process and workflow for preparing a **sodium rhodizonate** solution based on the required stability for the intended application.



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Caption: Workflow for preparing **sodium rhodizonate** solution.

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